

# Inter-method comparison for fecal pollution source tracking

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## Compound of Interest

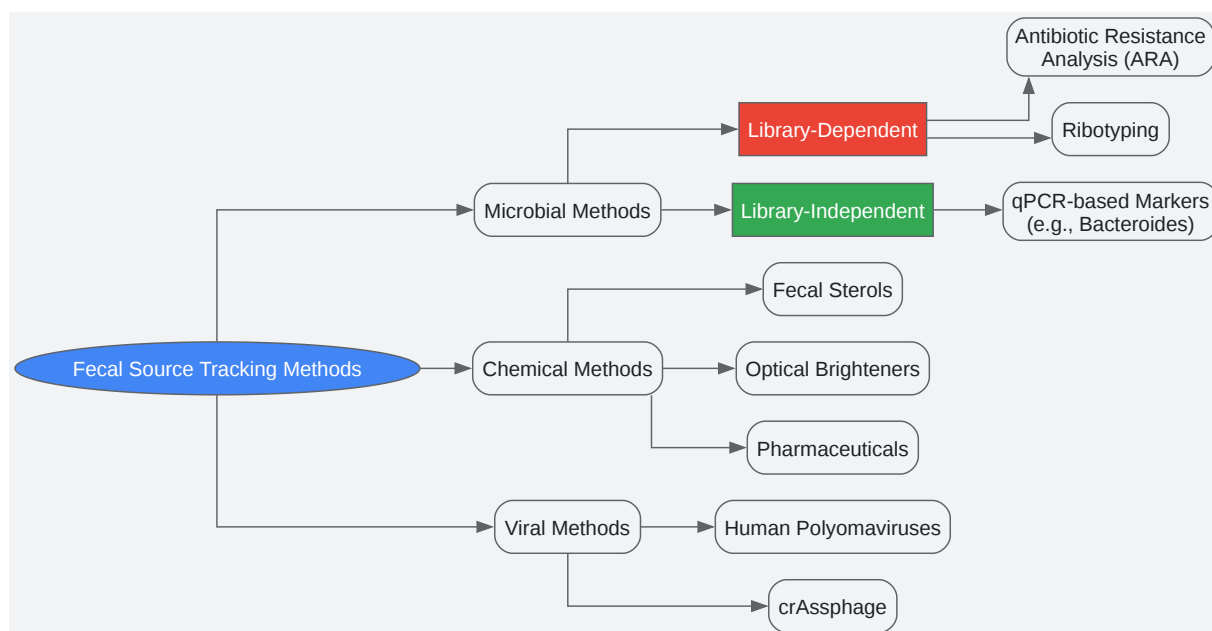
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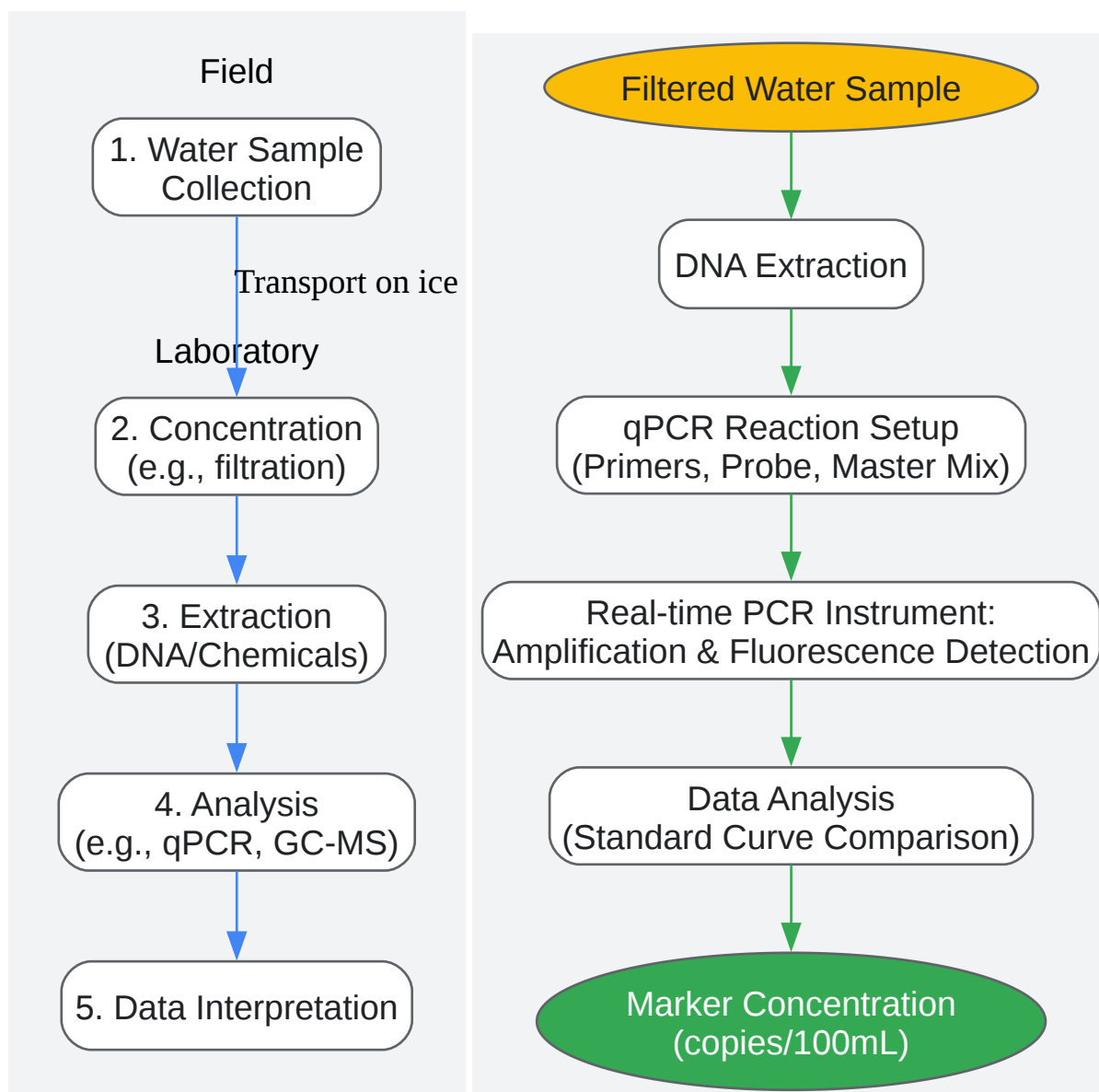
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## Overview of Fecal Source Tracking (FST) Methods

FST methods can be broadly categorized into microbial, chemical, and viral approaches. Microbial methods, the most widely used, are further divided into library-dependent and library-independent techniques. Library-dependent methods require the creation of a database of fecal indicator bacteria from known sources, against which environmental isolates are compared. In contrast, library-independent methods detect genetic markers specific to the fecal bacteria of a particular host. Chemical FST relies on detecting compounds associated with human waste, while viral methods track viruses specific to the human gut.





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